

An In-depth Technical Guide to L-Alaninamide Hydrochloride

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Compound of Interest

Compound Name: 2-Aminopropanamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of L-Alaninamide hydrochloride, a key intermediate in pharmaceutical and chemical synthesis.^{[1][2][3]} The document details its chemical structure, physicochemical properties, and experimental protocols for its preparation.

Chemical Structure and Formula

L-Alaninamide hydrochloride is the hydrochloride salt of L-alaninamide.^[2] Its chemical structure consists of an L-alanine core with the carboxylic acid group converted to a primary amide. The amine group is protonated in the presence of hydrochloric acid to form the hydrochloride salt.

- Molecular Formula: $C_3H_9ClN_2O$ ^{[1][4][5]}
- IUPAC Name: (2S)-2-aminopropanamide;hydrochloride^{[6][7]}
- CAS Number: 33208-99-0^{[4][5][8]}
- Synonyms: L-Alanine amide hydrochloride, (S)-2-Aminopropanamide hydrochloride, H-Ala-NH₂·HCl^{[1][8][9]}

Physicochemical Properties

L-Alaninamide hydrochloride is a white to light yellow crystalline powder.^{[1][4][8]} It is soluble in water and slightly soluble in ethanol.^[1] Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	124.57 g/mol	^{[4][10][11]}
Melting Point	167-172 °C	^[1]
212-217 °C	^{[8][11]}	
217 °C	^[10]	
Density	~1.307 g/cm ³	^[1]
Appearance	White to light yellow crystalline powder	^{[1][4][8]}
Solubility	Soluble in water, slightly soluble in ethanol	^[1]
Optical Rotation [α]	+11.4°	^{[4][12]}

Note on Melting Point: Different sources report varying melting points, which may be due to differences in purity or measurement conditions.

Experimental Protocols: Synthesis of L-Alaninamide Hydrochloride

The synthesis of L-Alaninamide hydrochloride is commonly achieved through a two-step process starting from L-alanine.^[1] A detailed experimental protocol is outlined below.

3.1. Esterification of L-Alanine

- Add 500 g of methanol and 100 g of L-alanine to a 1000 ml three-necked flask.^{[4][12]}
- Slowly add 90 ml of thionyl chloride dropwise while maintaining the reaction temperature below 35 °C.^{[4][12]}

- After the addition is complete, transfer the flask to a water bath and heat to reflux (not exceeding 80°C) to ensure the complete removal of sulfur dioxide (SO₂).[\[12\]](#)

3.2. Ammonolysis and Product Isolation

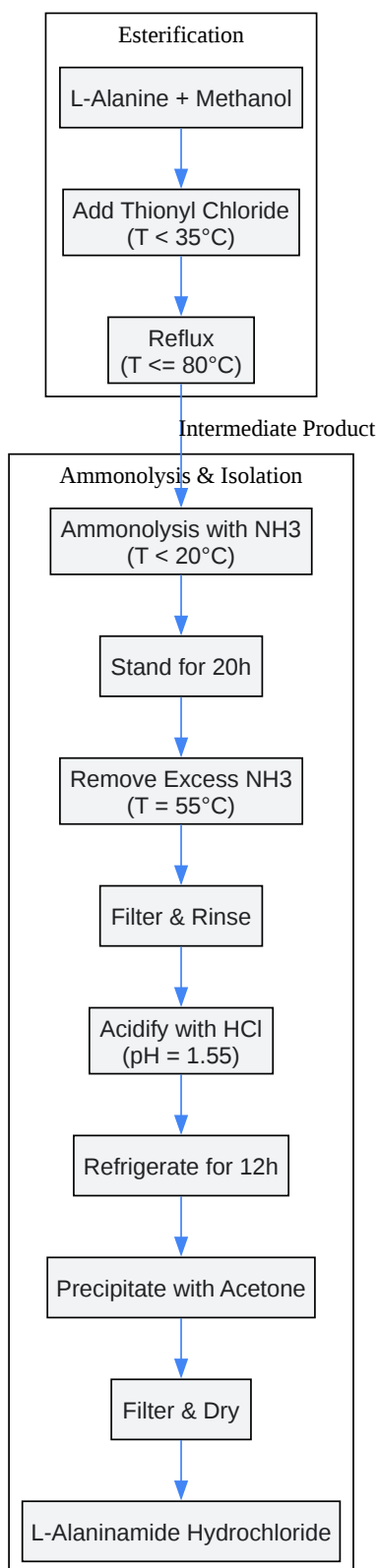
- Cool the reaction mixture in an ice bath to a temperature below 20 °C.[\[4\]](#)[\[12\]](#)
- Introduce 0.56 kg of ammonia gas into the reaction system for ammonolysis.[\[4\]](#)[\[12\]](#)
- Seal the reaction mixture and let it stand at room temperature for 20 hours.[\[4\]](#)[\[12\]](#)
- Heat the water bath to 55 °C to remove excess ammonia and concentrate the solution to approximately 300 ml.[\[4\]](#)[\[12\]](#)
- Filter the solution to remove excess ammonium chloride and rinse the filter cake with 100 ml of methanol.[\[12\]](#)
- Combine the filtrate and the methanol rinse.[\[12\]](#)
- Slowly add 34.5 ml of 10% hydrochloric acid to adjust the pH to 1.55.[\[4\]](#)[\[12\]](#)
- Seal the resulting solution and store it in a refrigerator for 12 hours.[\[4\]](#)[\[12\]](#)
- Add 400 ml of acetone to precipitate the product.[\[4\]](#)[\[12\]](#)
- Collect the white crystals by filtration, wash them, and dry at 45 °C for 12 hours to obtain L-Alaninamide hydrochloride.[\[4\]](#)[\[12\]](#)

Applications in Research and Development

L-Alaninamide hydrochloride serves as a crucial building block in the synthesis of a variety of pharmaceutical compounds, including antibacterial, antifungal, and anticancer agents.[\[1\]](#)[\[3\]](#) Its utility also extends to the preparation of novel amide derivatives of steroidal compounds with potential glucocorticoid activity.[\[4\]](#) In medicinal chemistry, it is a valuable research tool due to its structural properties.[\[1\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of L-Alaninamide hydrochloride.



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Caption: Workflow for the synthesis of L-Alaninamide hydrochloride.

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